

# An In-depth Technical Guide to the Physical Properties of 4-Nitrophthalonitrile

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## Compound of Interest

Compound Name: 4-Nitrophthalonitrile

Cat. No.: B195368

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This technical guide provides a comprehensive overview of the key physical properties of **4-Nitrophthalonitrile**, specifically its melting point and solubility. The information is tailored for researchers, scientists, and professionals in drug development and materials science who utilize this versatile compound in their work.

## Core Physical Properties

**4-Nitrophthalonitrile** is a light yellow crystalline powder at room temperature.<sup>[1][2]</sup> It is a crucial intermediate in the synthesis of various materials, including dyes, pharmaceuticals, and high-performance phthalonitrile resins.<sup>[3]</sup>

The melting point of a compound is a critical indicator of its purity. For **4-Nitrophthalonitrile**, the literature reports a relatively sharp melting range, indicative of a high-purity substance. The consensus from various sources places the melting point in the range of 141°C to 144°C.

Property	Value	References
Melting Point	142-144 °C	<sup>[2]</sup>
Melting Point	141 °C	<sup>[1]</sup>
Melting Point	141-143 K (literature value)	<sup>[4]</sup>

The solubility of **4-Nitrophthalonitrile** is a key parameter for its application in synthesis and formulation. It is sparingly soluble in water but shows good solubility in several organic

solvents.

Solvent	Quantitative Solubility	Qualitative Solubility	References
Water	0.26 g/L (at 25°C)	Sparingly soluble	[1][2]
Ethanol	Not available	Soluble	[5]
Alcohol	Not available	Excellent solubility	[5]
Organic Solvents	Not available	Soluble	[5]
Methanol	Not available	Sufficiently soluble for recrystallization	[4]

## Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the melting point and solubility of organic compounds like **4-Nitrophthalonitrile**.

This method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **4-Nitrophthalonitrile** is finely powdered using a mortar and pestle.

- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end. A sample height of 2-3 mm is typically sufficient.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.

This protocol provides a general method for assessing the solubility of a compound in various solvents.

#### Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated pipettes or cylinders
- Spatula
- Analytical balance

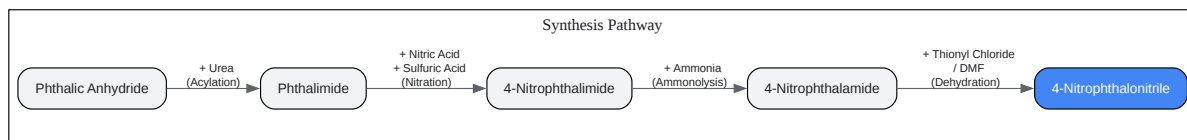
#### Procedure:

- **Solvent Addition:** A specific volume of the chosen solvent (e.g., 1 mL) is added to a clean, dry test tube.
- **Solute Addition:** A pre-weighed amount of **4-Nitrophthalonitrile** (e.g., 10 mg) is added to the test tube.

- **Mixing:** The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes) at a controlled temperature.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved.
- **Classification:**
  - **Soluble:** The solid completely dissolves, forming a clear solution.
  - **Partially Soluble:** A portion of the solid dissolves, but some remains undissolved.
  - **Insoluble:** The solid does not appear to dissolve.
- **Quantitative Measurement (Optional):** For a more precise determination, a saturated solution is prepared, and the concentration of the dissolved solute is measured using techniques such as UV-Vis spectroscopy or gravimetric analysis after solvent evaporation.

## Visualization of a Relevant Chemical Pathway

**4-Nitrophthalonitrile** is a key intermediate in various synthetic processes. The following diagram illustrates a common synthetic route for its preparation from phthalic anhydride.



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A simplified reaction pathway for the synthesis of **4-Nitrophthalonitrile**.

This diagram outlines the multi-step conversion of phthalic anhydride to **4-Nitrophthalonitrile**, highlighting the key reagents and reaction types involved in each transformation. This synthetic

route is a fundamental process for obtaining this important chemical intermediate.[6]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)